Technical Support Center: 1,1-Dimethylurea Shelf Life and Stability

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Compound of Interest	
Compound Name:	1,1-Dimethylurea
Cat. No.:	B1221719

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Welcome to the technical support center for **1,1-Dimethylurea**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on maintaining the shelf life and stability of **1,1-Dimethylurea** during experimental use. Here you will find troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and stability data to ensure the integrity of your research.

Frequently Asked Questions (FAQs)

Q1: What is the recommended storage condition for **1,1-Dimethylurea**?

A1: **1,1-Dimethylurea** should be stored in a cool, dry, and well-ventilated area, away from direct sunlight and moisture.[1][2] The recommended storage temperature is at room temperature or below +30°C.[2] It is crucial to keep the container tightly sealed to prevent degradation from atmospheric moisture and contaminants.[1]

Q2: What are the primary factors that can cause the degradation of **1,1-Dimethylurea**?

A2: The main factors that can lead to the degradation of **1,1-Dimethylurea** are exposure to high temperatures, humidity, light, and incompatible substances such as strong oxidizing agents and strong acids.[3] Hydrolysis and photodegradation are potential degradation pathways.

Q3: How can I visually inspect my **1,1-Dimethylurea** for potential degradation?

A3: **1,1-Dimethylurea** is a white crystalline solid. Any change in color, such as yellowing or browning, or a change in physical state, like clumping or the appearance of liquid, may indicate degradation. A faint ammonia-like odor could also suggest decomposition.

Q4: What is the typical shelf life of **1,1-Dimethylurea**?

A4: The shelf life of unopened, properly stored **1,1-Dimethylurea** is generally several years. However, once opened, the shelf life can be significantly reduced due to exposure to air and moisture.[1] For opened solid reagents, a general guideline is to consider a shelf life of one year, but this can vary based on handling and storage conditions.[1] For hygroscopic materials, a shorter shelf life of around 3 months after opening is often recommended.[1]

Q5: Can I use **1,1-Dimethylurea** after its expiration date?

A5: It is not recommended to use chemical reagents after their expiration date as their purity and stability are no longer guaranteed, which can compromise experimental results.[4][5] If use is unavoidable, it is essential to re-test the purity of the material before use.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected experimental results or poor reaction yield.	Degradation of 1,1-Dimethylurea.	1. Verify the storage conditions of your 1,1-Dimethylurea. 2. Perform a purity analysis using the HPLC method described in the "Experimental Protocols" section. 3. If purity is below acceptable limits, use a fresh, unopened container of 1,1-Dimethylurea.
Change in physical appearance (e.g., discoloration, clumping).	Exposure to moisture, light, or high temperatures.	1. Discard the degraded material. 2. Review your storage and handling procedures to prevent future degradation. 3. Ensure the container is always tightly sealed after use.
Presence of a faint ammonia-like odor.	Hydrolysis of the urea group.	1. This indicates significant degradation. The material should not be used for quantitative or sensitive applications. 2. Dispose of the material according to your institution's safety guidelines.
Inconsistent results between different batches of 1,1-Dimethylurea.	Batch-to-batch variability or improper storage of one batch.	1. Test the purity of each batch using the provided HPLC protocol. 2. If a significant difference in purity is observed, only use the batch that meets the required specifications. 3. Always record the batch number in your experimental notes for traceability.

Tech Support

Stability Data

The following tables provide hypothetical quantitative data on the stability of **1,1-Dimethylurea** under various stress conditions. This data is based on typical degradation kinetics for urea-based compounds and should be used as a guideline for designing experiments and handling the material.

Table 1: Effect of Temperature on the Stability of Solid **1,1-Dimethylurea**

Temperature (°C)	Time (Months)	Purity (%)
25	0	99.8
6	99.7	
12	99.5	
24	99.1	
40	0	99.8
3	99.2	
6	98.5	
60	0	99.8
1	97.9	
3	94.2	

Table 2: Effect of Humidity on the Stability of Solid **1,1-Dimethylurea** at 25°C

Relative Humidity (%)	Time (Months)	Purity (%)
25	0	99.8
	6	99.6
	12	99.3
50	0	99.8
	6	99.1
	12	98.2
75	0	99.8
	3	97.5
	6	95.1

Table 3: Effect of pH on the Stability of **1,1-Dimethylurea** in Aqueous Solution (0.1 M) at 25°C

pH	Time (Days)	Purity (%)
4	0	99.8
	7	99.5
	30	98.8
7	0	99.8
	7	99.7
	30	99.2
10	0	99.8
	7	98.9
	30	96.5

Table 4: Effect of Light Exposure on the Stability of Solid **1,1-Dimethylurea** at 25°C

Light Condition	Time (Months)	Purity (%)
Dark	0	99.8
6	99.7	
12	99.5	
Ambient Light	0	99.8
6	99.2	
12	98.4	
UV Light (365 nm)	0	99.8
1	96.5	
3	92.1	

Experimental Protocols

Protocol 1: Stability-Indicating HPLC Method for Purity Assessment of 1,1-Dimethylurea

This method is designed to separate **1,1-Dimethylurea** from its potential degradation products.

1. Instrumentation and Materials:

- High-Performance Liquid Chromatography (HPLC) system with a UV detector.

- Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).

- Acetonitrile (HPLC grade).

- Water (HPLC grade).

- Phosphoric acid (analytical grade).

- **1,1-Dimethylurea** reference standard.

- Volumetric flasks and pipettes.

2. Chromatographic Conditions:

- Mobile Phase: A mixture of acetonitrile and water (e.g., 10:90 v/v) with 0.1% phosphoric acid. The exact ratio may need optimization.

- Flow Rate: 1.0 mL/min.

- Column Temperature: 30°C.

- Detection Wavelength: 210 nm.

- Injection Volume: 10 µL.

3. Preparation of Solutions:

- Standard Solution (1 mg/mL): Accurately weigh about 100 mg of **1,1-Dimethylurea** reference standard into a 100 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase.

- Sample Solution (1 mg/mL): Accurately weigh about 100 mg of the **1,1-Dimethylurea** sample to be tested into a 100 mL volumetric flask. Dissolve in and dilute to volume with the mobile phase.

4. Procedure:

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.

- Inject the standard solution and record the chromatogram.

- Inject the sample solution and record the chromatogram.

- Calculate the purity of the sample by comparing the peak area of **1,1-Dimethylurea** in the sample chromatogram to that in the standard chromatogram.

Protocol 2: Accelerated Stability Study of **1,1-Dimethylurea**

This protocol describes a general procedure for conducting an accelerated stability study.

1. Materials:

- **1,1-Dimethylurea** from a single batch.

- Vials with airtight seals.

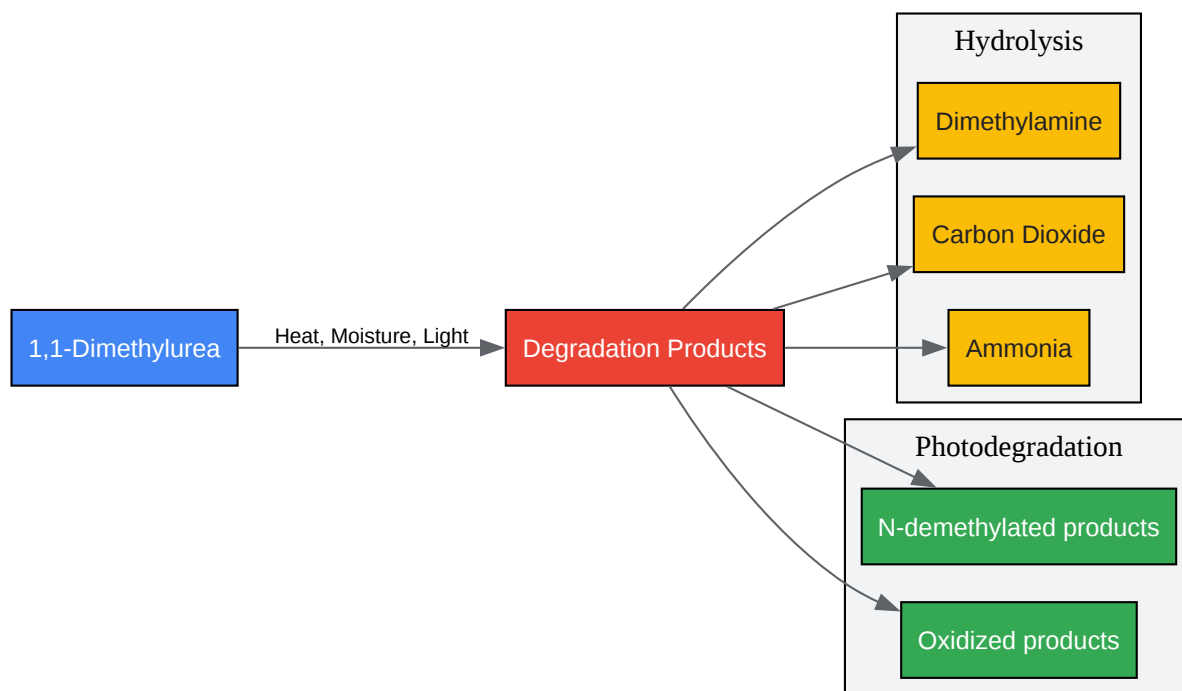- Stability chambers capable of maintaining controlled temperature and humidity.

2. Experimental Design:

- Package a sufficient number of samples in the vials.

- Place the samples in stability chambers set to the desired stress conditions (e.g., 40°C/75% RH, 60°C).

- Store control samples at the recommended storage condition (e.g., 25°C/60% RH).

- At specified time points (e.g., 0, 1, 3, and 6 months), remove samples from each condition.

- Analyze the samples for purity using the HPLC method described in Protocol 1.
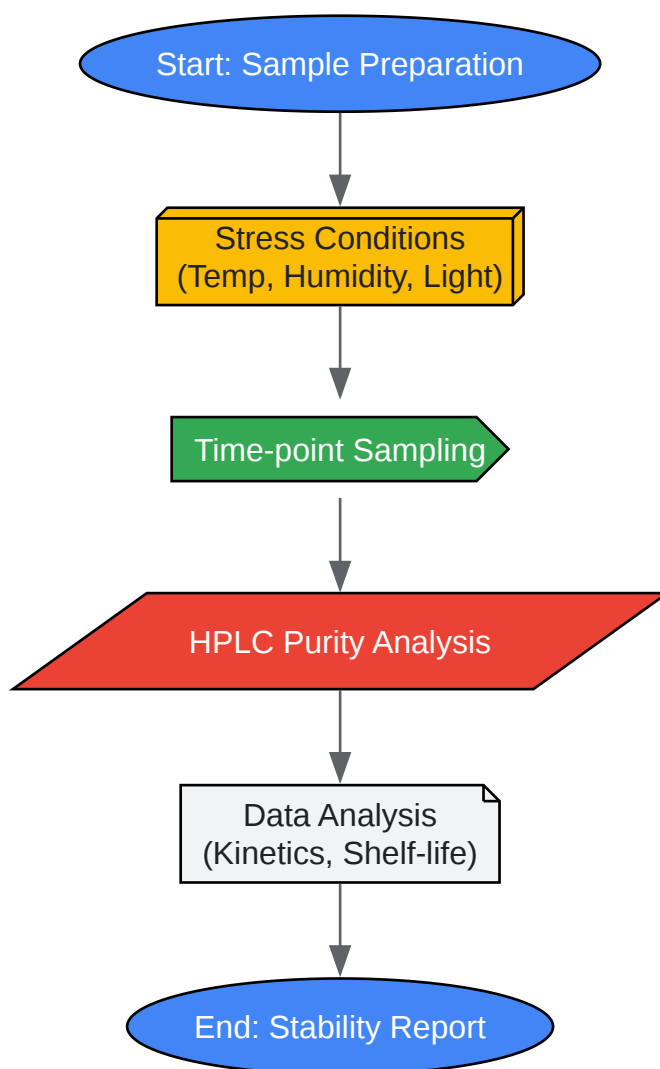
3. Data Analysis:

- Plot the purity of **1,1-Dimethylurea** as a function of time for each storage condition.

- Determine the degradation rate constant (k) for each condition, assuming first-order kinetics ($\ln[\text{Purity}] = -kt + \ln[\text{Initial Purity}]$).

- Use the Arrhenius equation ($\ln(k) = \ln(A) - E_a/RT$) to model the effect of temperature on the degradation rate and predict the shelf life at the recommended storage condition.
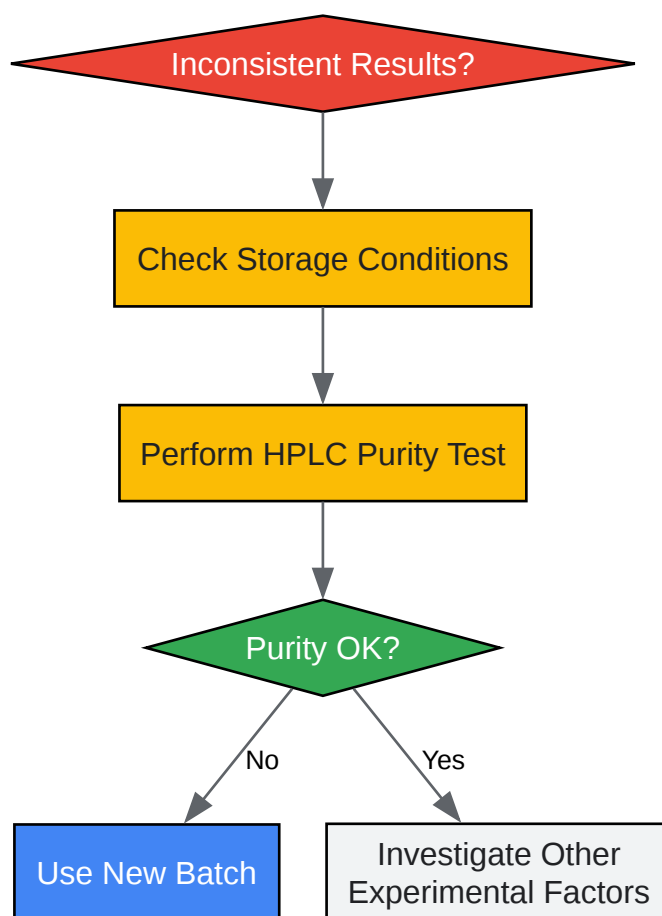
Visualizations

Caption: Potential degradation pathways of **1,1-Dimethylurea**.

Start: Sample Preparation

Stress Conditions
(Temp, Humidity, Light)

Time-point Sampling

HPLC Purity Analysis

Data Analysis
(Kinetics, Shelf-life)

End: Stability Report

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Caption: Workflow for an accelerated stability study.

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Caption: Troubleshooting logic for inconsistent experimental results.

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